

The Scarcity of D-Gulose in Nature: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *D-gulose-1-13C*

Cat. No.: *B1161217*

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This technical guide addresses the current state of knowledge regarding the natural abundance of D-gulose in biological systems. Directed at researchers, scientists, and professionals in drug development, this document synthesizes the limited available information on this rare sugar, focusing on its occurrence, potential enzymatic synthesis, and analytical methodologies for its study.

Natural Abundance of D-Gulose: A Notable Rarity

D-gulose is an aldohexose monosaccharide that is exceptionally rare in nature.^[1] While its epimer, D-glucose, is the most abundant monosaccharide and a central molecule in the metabolism of most living organisms, D-gulose is not found in significant quantities in any known biological system.^{[2][3]}

Limited evidence suggests the presence of D-gulose in some archaea, bacteria, and eukaryotes, but these findings are not associated with substantial quantitative data.^[1] The vast majority of carbohydrates in organisms are polymers of common monosaccharides like D-glucose.^[2]

Table 1: Reported Natural Occurrence of D-Gulose

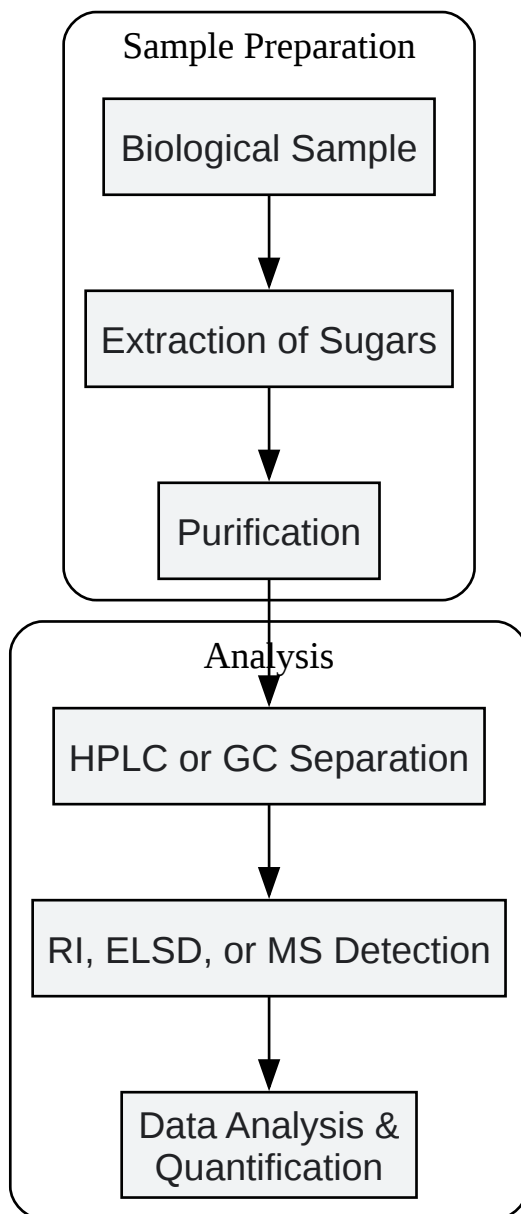
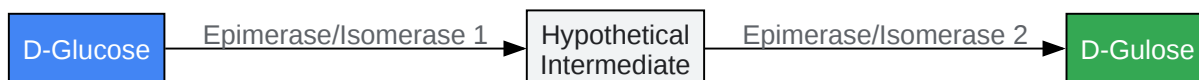
Biological System	Reported Presence	Quantitative Data
Archaea	Mentioned as present	Not available
Bacteria	Mentioned as present	Not available
Eukaryotes	Mentioned as present	Not available

The profound difference in the natural abundance of D-glucose and D-gulose is attributed to the high stereospecificity of the enzymes involved in carbohydrate biosynthesis and metabolism.

Biosynthesis and Metabolism: The Undiscovered Pathways

Currently, there are no well-documented natural biosynthetic pathways for D-gulose in any organism. The metabolic pathways of common sugars like D-glucose are extensively studied, involving a series of enzymatic reactions for their synthesis, breakdown, and conversion. In contrast, the enzymes and genes responsible for the potential synthesis of D-gulose in the few organisms where it has been detected remain to be identified.

It is hypothesized that D-gulose, like other rare sugars, might be synthesized through the enzymatic epimerization of more common sugars. For instance, the rare sugar D-allose can be synthesized from D-glucose through a series of enzymatic reactions. A similar enzymatic cascade could potentially lead to the formation of D-gulose.



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